

# 5-Chloro-2-(trifluoromethyl)benzyl bromide CAS 261763-24-0 properties

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## Compound of Interest

**Compound Name:** 5-Chloro-2-(trifluoromethyl)benzyl bromide

**Cat. No.:** B1303404

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An In-depth Technical Guide to **5-Chloro-2-(trifluoromethyl)benzyl bromide** (CAS 261766-24-0)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, safety information, and handling procedures for **5-Chloro-2-(trifluoromethyl)benzyl bromide**. This compound is a key intermediate in organic synthesis, particularly for the introduction of the 5-chloro-2-(trifluoromethyl)benzyl moiety in the development of new chemical entities.

## Physicochemical Properties

The fundamental physical and chemical characteristics of **5-Chloro-2-(trifluoromethyl)benzyl bromide** are summarized below. These properties are essential for its use in designing synthetic routes and for ensuring appropriate handling and storage conditions. Data has been compiled from various chemical suppliers and safety data sheets.

Property	Value	Citations
CAS Number	261763-24-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrClF <sub>3</sub>	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	273.48 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	2-(bromomethyl)-4-chloro-1-(trifluoromethyl)benzene	<a href="#">[1]</a>
Synonyms	alpha-Bromo-2-(trifluoromethyl)-5-chlorotoluene	<a href="#">[1]</a>
Appearance	Liquid; Colorless to light yellow liquid	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Boiling Point	224 °C	<a href="#">[6]</a> <a href="#">[8]</a>
Density	1.663 g/cm <sup>3</sup>	<a href="#">[6]</a> <a href="#">[7]</a>
Refractive Index	1.518	<a href="#">[7]</a> <a href="#">[8]</a>
Flash Point	89 °C / 119 °C	<a href="#">[7]</a> <a href="#">[8]</a>
Purity	≥98%	<a href="#">[1]</a>
Storage Temperature	Ambient Temperature; 2-8°C recommended by some suppliers	<a href="#">[1]</a> <a href="#">[7]</a>
InChI Key	OUNFGTVHRCWPKY-UHFFFAOYSA-N	<a href="#">[1]</a>

## Safety and Hazard Information

**5-Chloro-2-(trifluoromethyl)benzyl bromide** is classified as a hazardous substance. It is corrosive and a lachrymator.[\[5\]](#) Strict adherence to safety protocols is mandatory when handling this chemical.

Hazard Category	GHS Classification	Citations
Pictograms	GHS05 (Corrosion), GHS07 (Exclamation Mark)	<a href="#">[1]</a> <a href="#">[4]</a>
Signal Word	Danger	<a href="#">[1]</a> <a href="#">[4]</a>
Hazard Statements	H314: Causes severe skin burns and eye damage. H318: Causes serious eye damage. H335: May cause respiratory irritation.	<a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Precautionary Statements	P260: Do not breathe fumes, mist, spray, vapors. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician.	<a href="#">[4]</a> <a href="#">[5]</a>
Incompatibilities	Strong oxidizing agents, strong bases, strong acids.	<a href="#">[4]</a> <a href="#">[11]</a>
Hazardous Decomposition	Emits toxic fumes under fire conditions, including carbon oxides, hydrogen bromide,	<a href="#">[4]</a> <a href="#">[10]</a>

hydrogen chloride, and  
hydrogen fluoride.

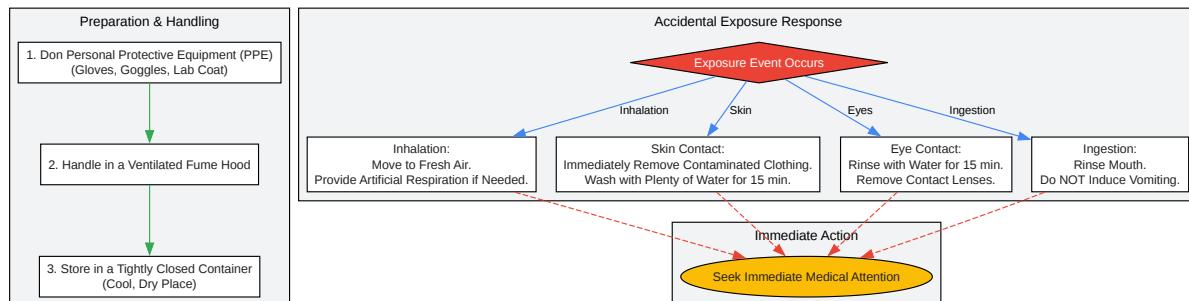
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## Experimental Protocols and Applications

While **5-Chloro-2-(trifluoromethyl)benzyl bromide** is a valuable reagent, specific, detailed experimental protocols for its direct synthesis or use were not available in the reviewed literature. It is typically used as an alkylating agent in organic synthesis. For instance, a general procedure for a related reaction, the conversion of benzyl thioethers to sulfonyl fluorides, involves dissolving the benzyl sulfide in a solvent mixture, adding an acid and a reagent like TCCA, followed by quenching and extraction.<sup>[12]</sup> This highlights its role as a building block for more complex molecules. The synthesis of its corresponding aldehyde, 5-chloro-2-trifluoromethylbenzaldehyde, has been described starting from the alcohol analogue using pyridinium chlorochromate (PCC) as an oxidizing agent.<sup>[13]</sup>

## Logical Workflow for Safe Handling

Given the hazardous nature of this compound, a systematic workflow for its safe handling and in case of accidental exposure is critical. The following diagram outlines the necessary steps from preparation to emergency response.



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Caption: Workflow for Safe Handling and Emergency Response.

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